

Animal Models for Testing Sophoraflavanone Efficacy: Application Notes and Protocols

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B15593412

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Introduction

Sophoraflavanones are a class of prenylated flavonoids derived from the medicinal plant *Sophora flavescens*, which have demonstrated a range of promising pharmacological activities. While research into specific sophoraflavanones is ongoing, a significant body of work has focused on Sophoraflavanone G (SG), elucidating its anti-inflammatory, anti-bacterial, and anti-allergic properties through various preclinical animal models. Due to a scarcity of published research on **Sophoraflavanone H**, this document will focus on the established animal models and protocols for evaluating the efficacy of Sophoraflavanone G. These methodologies can serve as a robust framework for investigating the therapeutic potential of **Sophoraflavanone H** and other related compounds.

The following sections provide detailed application notes and experimental protocols for key therapeutic areas where Sophoraflavanone G has been evaluated. All quantitative data from the cited studies are summarized in structured tables for ease of comparison, and key signaling pathways and experimental workflows are visualized using diagrams.

Anti-inflammatory Activity

Sophoraflavanone G has been shown to possess significant anti-inflammatory properties, primarily through the downregulation of key inflammatory mediators. Animal models of acute and chronic inflammation are crucial for evaluating the in vivo efficacy of Sophoraflavanone G.

Animal Models

- Croton Oil-Induced Ear Edema in Mice:
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